

Application Notes and Protocols: Lead Chloride in Qualitative Inorganic Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead chloride

Cat. No.: B025584

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the use of **lead chloride** (PbCl_2) as a reagent in the qualitative inorganic analysis of lead(II) ions (Pb^{2+}). This classical analytical method remains fundamental in various research and development settings for the selective precipitation and confirmation of lead ions in a sample.

Introduction

Qualitative inorganic analysis is a methodology used to identify the constituent ions in a given sample. The systematic separation of cations into groups is based on the differences in the solubilities of their salts. Lead(II) ions, belonging to Group I of the cation analysis scheme, are precipitated as their chloride salts. The precipitating reagent for this group is dilute hydrochloric acid (HCl).^{[1][2]} Group I also includes silver (Ag^+) and mercurous (Hg_2^{2+}) ions, which also form insoluble white chlorides.^[2]

The principle behind the use of **lead chloride** in this analysis hinges on its unique solubility properties. While PbCl_2 is sparingly soluble in cold water, its solubility increases significantly in hot water.^{[3][4]} This characteristic allows for the separation of lead ions from silver and mercury(I) ions, whose chlorides remain insoluble even in hot water.^[5] Subsequent confirmatory tests are then performed on the solution containing the dissolved **lead chloride** to verify the presence of lead(II) ions.

Quantitative Data

The following table summarizes the key solubility data for Group I chlorides, illustrating the basis for the separation of lead(II) ions.

Compound	Formula	Molar Mass (g/mol)	Ksp at 20-25°C	Solubility (g/100 mL H ₂ O)
Lead(II) Chloride	PbCl ₂	278.10	1.7×10^{-5} [6]	0.67 g at 0°C [7] , 0.99 g at 20°C [6] , 3.2 g at 100°C [5] [7]
Silver Chloride	AgCl	143.32	1.8×10^{-10} [6]	1.9×10^{-4} g at 20°C [5]
Mercurous Chloride	Hg ₂ Cl ₂	472.09	1.3×10^{-18} [6]	3.2×10^{-5} g at 20°C [5]

Experimental Protocols

Protocol for Precipitation of Lead(II) Chloride

This protocol describes the precipitation of Group I cations, including lead(II), from an aqueous sample.

Materials:

- Test solution containing unknown cations
- 6 M Hydrochloric acid (HCl)
- Test tubes
- Centrifuge
- Dropper

Procedure:

- Place approximately 1 mL of the test solution into a clean test tube.[\[8\]](#)
- Add 2-3 drops of 6 M HCl to the solution.[\[8\]](#)[\[9\]](#) A white precipitate will form if Group I cations are present.[\[2\]](#)
- Stir the mixture thoroughly with a clean glass rod.
- To ensure complete precipitation, add one more drop of 6 M HCl. If more precipitate forms, continue adding HCl dropwise until no further precipitation is observed.[\[8\]](#) Avoid adding a large excess of HCl, as it may lead to the formation of soluble complex ions (e.g., $[\text{PbCl}_4]^{2-}$).[\[1\]](#)
- Centrifuge the mixture to separate the precipitate from the supernatant liquid.[\[10\]](#)
- Decant the supernatant, which can be reserved for the analysis of cations from other groups. The precipitate contains the Group I chlorides.

Protocol for Separation of Lead(II) Chloride

This protocol details the separation of lead(II) chloride from silver and mercurous chlorides.

Materials:

- Precipitate from Protocol 3.1
- Deionized water
- Hot water bath or Bunsen burner
- Test tubes
- Centrifuge

Procedure:

- To the test tube containing the precipitate from the previous step, add approximately 2 mL of deionized water.[\[6\]](#)

- Heat the mixture in a boiling water bath for a few minutes, stirring occasionally.[5][8] This will dissolve the lead(II) chloride, while silver and mercurous chlorides will remain as solids.[5]
- Immediately centrifuge the hot mixture.[8]
- While the solution is still hot, carefully decant the supernatant into a clean test tube. This supernatant contains the dissolved lead(II) ions and will be used for the confirmatory tests. The remaining precipitate can be used for the analysis of silver and mercury(I) ions.

Confirmatory Tests for Lead(II) Ions

Perform the following tests on separate portions of the hot supernatant obtained from Protocol 3.2.

Principle: The addition of potassium chromate (K_2CrO_4) solution to a solution containing lead(II) ions results in the formation of a bright yellow precipitate of lead(II) chromate ($PbCrO_4$).[2][11]

Materials:

- Supernatant from Protocol 3.2
- 1 M Potassium chromate (K_2CrO_4) solution
- Test tube
- Dropper

Procedure:

- To a portion of the supernatant from Protocol 3.2, add a few drops of 1 M K_2CrO_4 solution.[8]
- The formation of a yellow precipitate confirms the presence of lead(II) ions.[11][12]

Principle: The addition of potassium iodide (KI) solution to a solution containing lead(II) ions results in the formation of a yellow precipitate of lead(II) iodide (PbI_2).[11][13] This precipitate is soluble in hot water and recrystallizes upon cooling as golden-yellow spangles.[13]

Materials:

- Supernatant from Protocol 3.2
- Potassium iodide (KI) solution
- Test tube
- Dropper
- Cold water bath

Procedure:

- To another portion of the supernatant from Protocol 3.2, add a few drops of KI solution.[\[12\]](#)
- The formation of a yellow precipitate indicates the presence of lead(II) ions.[\[14\]](#)
- The precipitate may be dissolved by heating the solution and will reappear as characteristic golden spangles upon cooling in a cold water bath.[\[13\]](#)

Principle: The addition of dilute sulfuric acid (H_2SO_4) to a solution containing lead(II) ions results in the formation of a white precipitate of lead(II) sulfate (PbSO_4).[\[13\]](#)

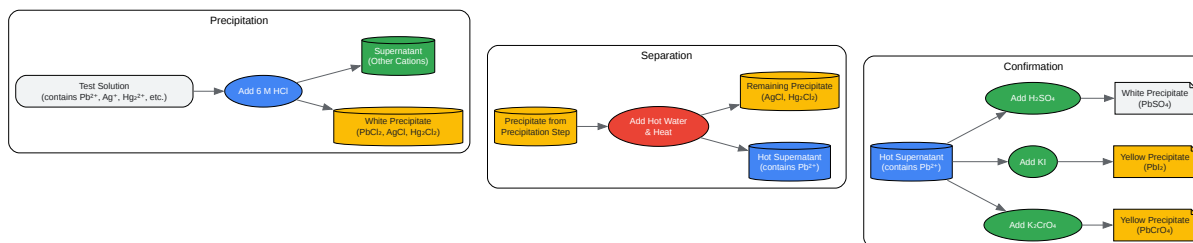
Materials:

- Supernatant from Protocol 3.2
- 3 M Sulfuric acid (H_2SO_4)
- Test tube
- Dropper

Procedure:

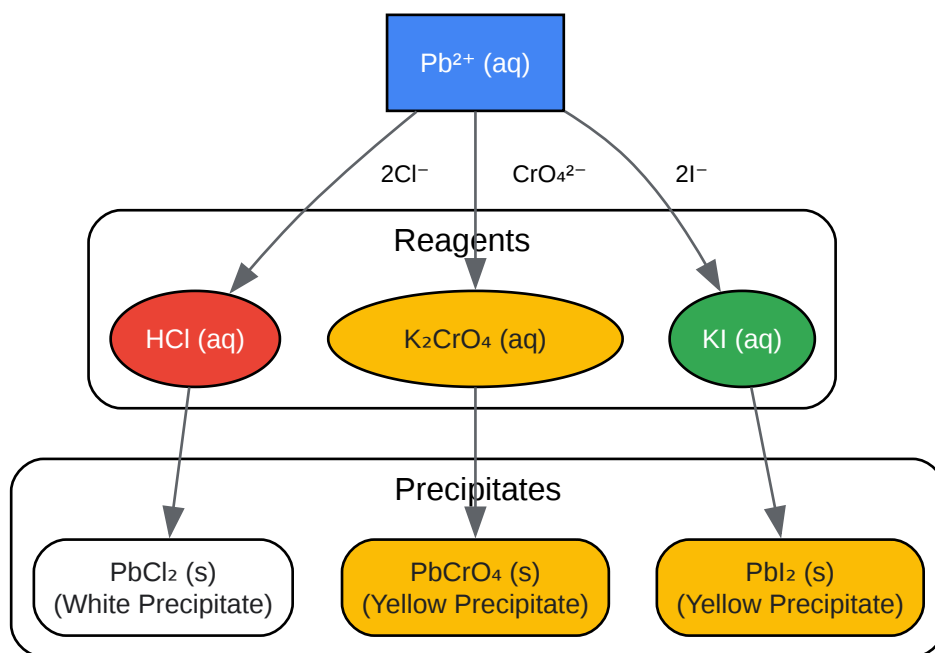
- To a third portion of the supernatant from Protocol 3.2, add a few drops of 3 M H_2SO_4 .[\[1\]](#)
- The formation of a white precipitate confirms the presence of lead(II) ions.[\[13\]](#)

Visual Representations



[Click to download full resolution via product page](#)

Caption: Workflow for the qualitative analysis of lead(II) ions.



[Click to download full resolution via product page](#)

Caption: Reactions of lead(II) ions in qualitative analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Qualitative Analysis [wiredchemist.com]
- 2. uomus.edu.iq [uomus.edu.iq]
- 3. gauthmath.com [gauthmath.com]
- 4. Is PbCl₂ Soluble In Water? - Engineering Training Institute [engineeringtraininginstitute.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Lead(II) chloride - Wikipedia [en.wikipedia.org]
- 7. reddit.com [reddit.com]
- 8. moorparkcollege.edu [moorparkcollege.edu]
- 9. Qualitative Analysis of Cations – IU East Experimental Chemistry Laboratory Manual [iu.pressbooks.pub]
- 10. web.williams.edu [web.williams.edu]
- 11. praxilabs.com [praxilabs.com]
- 12. youtube.com [youtube.com]
- 13. allaboutchemistry.net [allaboutchemistry.net]
- 14. saltanalysis.com [saltanalysis.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Lead Chloride in Qualitative Inorganic Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025584#lead-chloride-as-a-reagent-in-qualitative-inorganic-analysis-for-lead-ions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com